Technical Guide: Mat2A-IN-9 (IDE397) Synthetic Lethality in MTAP-Null Cells

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Compound of Interest

Compound Name:	*Mat2A-IN-9*
Cat. No.:	*B11936369*

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Executive Summary

This technical guide details the application of **Mat2A-IN-9** (clinically known as IDE397 or GSK-4362676), a potent and selective small-molecule inhibitor of Methionine Adenosyltransferase 2A (MAT2A).[1] This compound represents a critical tool in exploiting the synthetic lethal interaction found in MTAP-deleted cancers (approx. 15% of all solid tumors, including glioblastoma and pancreatic adenocarcinoma).

The core therapeutic premise relies on a metabolic collision: MTAP-null cells accumulate methylthioadenosine (MTA), which acts as a partial inhibitor of the arginine methyltransferase PRMT5.[2][3] By treating these cells with **Mat2A-IN-9**, researchers deplete S-adenosylmethionine (SAM), the essential cofactor for PRMT5. The combination of low SAM (induced by the drug) and high MTA (induced by the genotype) completely abolishes PRMT5 activity, leading to lethal splicing defects and DNA damage, while sparing normal cells that retain MTAP function.

Mechanistic Architecture

The synthetic lethality of **Mat2A-IN-9** is driven by the intersection of the methionine salvage pathway and epigenetic regulation.

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The MTAP/MAT2A/PRMT5 Axis

In healthy cells, MTAP cleaves MTA (a byproduct of polyamine synthesis) back into precursors for methionine and adenine. In MTAP-null cells, this recycling is broken, leading to massive intracellular accumulation of MTA.

- MTA as an Inhibitor: MTA is structurally similar to SAM and acts as a competitive inhibitor of the PRMT5 enzyme.[3]
- The Vulnerability: In MTAP-null cells, PRMT5 is already under stress from high MTA.[2][4] It becomes hypersensitive to SAM levels.
- The Trigger: **Mat2A-IN-9** inhibits MAT2A, the enzyme responsible for synthesizing SAM. This drops SAM levels below the threshold required for PRMT5 to function in the presence of high MTA.

Pathway Visualization[5]

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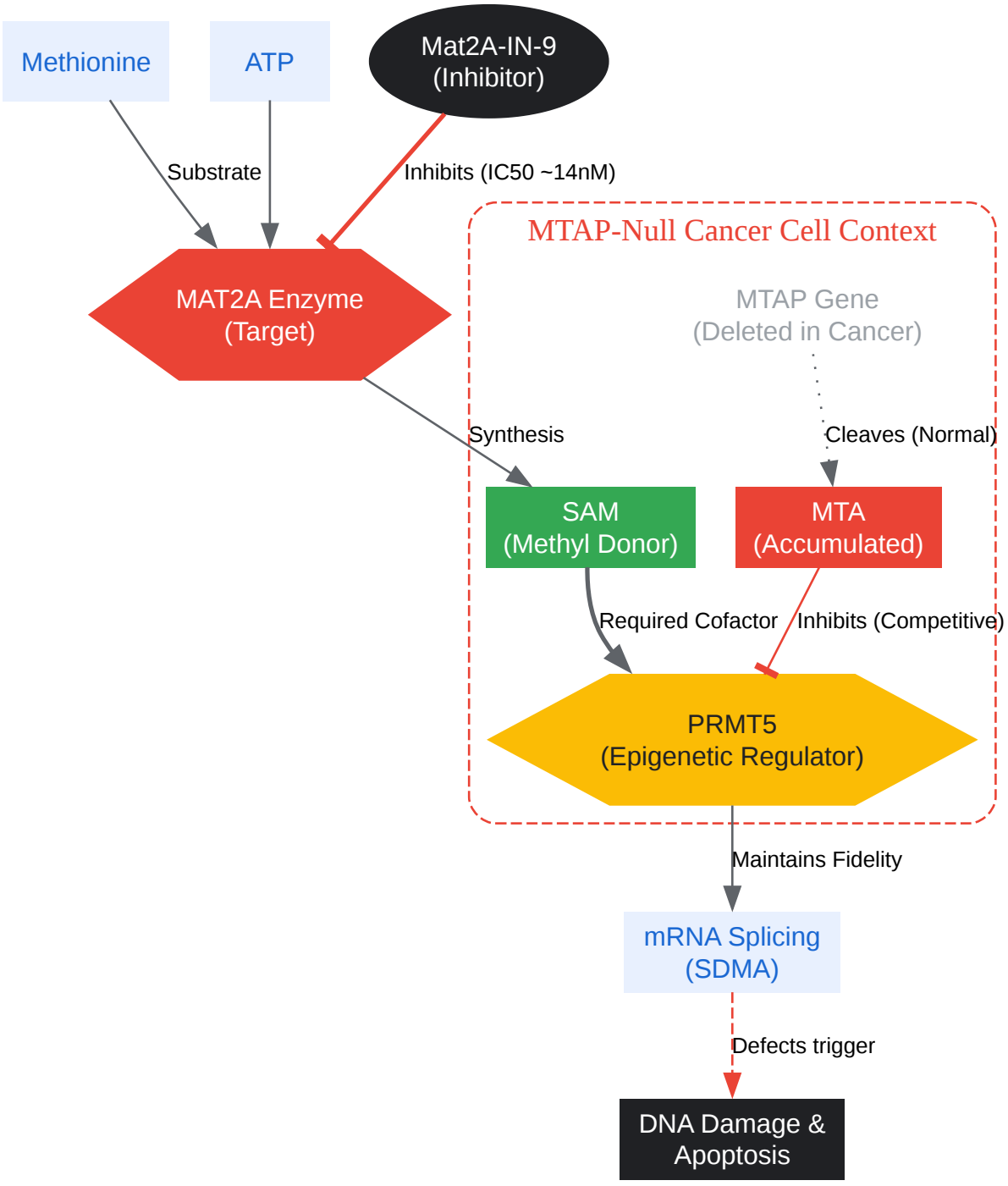

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Caption: Mechanistic collision in MTAP-null cells. **Mat2A-IN-9** blocks SAM production, which, combined with MTA accumulation due to MTAP loss, critically inhibits PRMT5.

Compound Profile: **Mat2A-IN-9** (IDE397)[1][6][7]

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Mat2A-IN-9 is the chemical probe designation often synonymous with IDE397 (GSK-4362676), a clinical-stage candidate.

Feature	Specification
Chemical Name	4-amino-1-(2-chlorophenyl)-7-(trifluoromethyl)pyrido[2,3-d]pyrimidin-2(1H)-one
CAS Number	2439277-80-0
Molecular Weight	340.69 g/mol
Primary Target	MAT2A (Methionine Adenosyltransferase 2A)
Binding Mode	Allosteric inhibitor (non-competitive with Met/ATP)
Potency (Biochemical)	IC50 < 20 nM (Enzymatic assay)
Cellular Potency	IC50 ~ 10–100 nM (Proliferation in MTAP-null lines)
Selectivity	>50-fold selective for MTAP-/- vs MTAP+/+ cells
Solubility	Soluble in DMSO (>10 mM); low aqueous solubility

Key Insight: Unlike earlier SAM-competitive inhibitors, **Mat2A-IN-9** binds to an allosteric pocket, preventing the conformational changes necessary for catalysis without competing directly with high intracellular concentrations of Methionine or ATP.

Experimental Validation Protocols

To validate **Mat2A-IN-9** activity, a "triad" of assays is required: Target Engagement (SAM levels), Functional Biomarker (SDMA), and Phenotypic Outcome (Viability).

Protocol A: SAM Quantification (Target Engagement)

Objective: Confirm **Mat2A-IN-9** reduces intracellular SAM levels.

- Cell Seeding: Seed MTAP-null cells (e.g., HCT116 MTAP-/- or KP4) at

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cells/well in 6-well plates.

- Treatment: Treat with **Mat2A-IN-9** dose titration (0, 10, 50, 100, 500 nM) for 24 hours.
- Extraction:
  - Wash cells 2x with ice-cold PBS.
  - Add 500 µL ice-cold 80% Methanol/Water. Scrape and collect lysate.
  - Freeze-thaw cycle (liquid nitrogen / 37°C) x3 to lyse.
  - Centrifuge at 15,000 x g for 15 min at 4°C. Collect supernatant.
- Analysis: Analyze via LC-MS/MS (Targeted metabolomics).
  - Standard: 13C-SAM stable isotope internal standard.
  - Expectation: Dose-dependent reduction of SAM >80% at effective doses.

Protocol B: SDMA Western Blot (Functional Biomarker)

Objective: Verify PRMT5 inhibition via loss of Symmetric Dimethyl Arginine (SDMA).

- Treatment: Treat cells with **Mat2A-IN-9** (100 nM - 1 µM) for 72 hours (SDMA marks are stable; 24h is often insufficient).
- Lysis: Lyse in RIPA buffer + Protease/Phosphatase inhibitors.
- Blotting:
  - Primary Antibody: Anti-SDMA (Symmetric Di-Methyl Arginine) [e.g., CST #13222].
  - Loading Control: Beta-Actin or Total PRMT5.
- Result Interpretation:
  - MTAP-null cells: Significant loss of SDMA bands (smear pattern).

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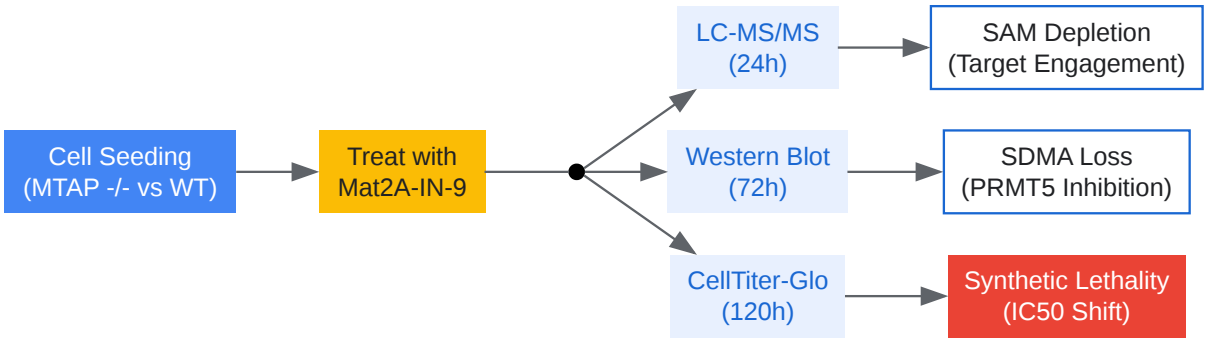
- MTAP-WT cells: Minimal to no change in SDMA at the same dose.

Protocol C: 5-Day Proliferation Assay (Phenotypic)

Objective: Quantify synthetic lethality.

- Seeding: Seed matched isogenic pairs (e.g., HCT116 WT vs. HCT116 MTAP-/-) at 2,000 cells/well in 96-well plates.
- Dosing: Add **Mat2A-IN-9** (10-point dilution, 10 µM top dose) 24h post-seeding.
- Incubation: 120 hours (5 days).
- Readout: CellTiter-Glo (Promega) or similar ATP-based luminescence assay.
- Calculation: Normalize to DMSO control. Plot Dose-Response Curve.
  - Success Criteria: >10x shift in IC50 between MTAP-/- and WT.

Experimental Workflow Diagram



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Caption: Validation workflow. Short-term assays (24h) confirm metabolic hit; long-term assays (72-120h) confirm epigenetic remodeling and cell death.

In Vivo Efficacy Summary

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In xenograft models (e.g., KP4 pancreatic or HCT116 MTAP-/- subcutaneous models), **Mat2A-IN-9** (IDE397) demonstrates robust tumor growth inhibition (TGI).

- Dose Regimen: Typically 10–30 mg/kg, Oral (PO), QD or BID.
- Pharmacodynamics: Correlates with >60% reduction in intratumoral SAM and >50% reduction in SDMA levels.
- Toxicity: Generally well-tolerated in mice, as normal tissues (MTAP-positive) maintain sufficient PRMT5 function even with reduced SAM, preventing the "lethal collision" observed in the tumor.

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